

The Role of UNC8153 in Gene Expression Regulation: A Technical Guide

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Compound of Interest

Compound Name: *UNC8153*

Cat. No.: *B11927437*

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Executive Summary

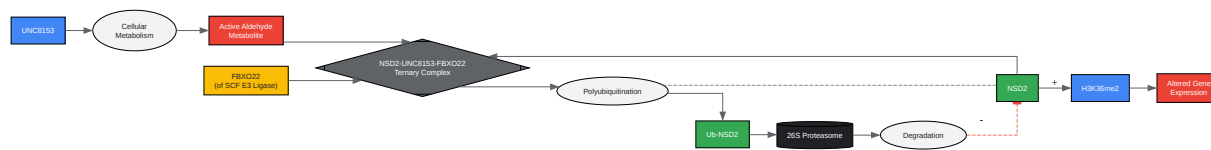
UNC8153 is a novel small molecule that indirectly regulates gene expression by inducing the targeted degradation of Nuclear receptor-binding SET domain-containing 2 (NSD2). NSD2 is a histone methyltransferase responsible for the dimethylation of histone H3 at lysine 36 (H3K36me2), an epigenetic mark associated with active transcription. In several cancers, notably multiple myeloma, aberrant NSD2 activity leads to dysregulated gene expression and disease progression. **UNC8153** acts as a potent and selective degrader of NSD2, thereby reducing global H3K36me2 levels and consequently modulating the expression of downstream oncogenic genes. This technical guide provides a comprehensive overview of **UNC8153**'s mechanism of action, quantitative data on its efficacy, and detailed protocols for key experimental procedures.

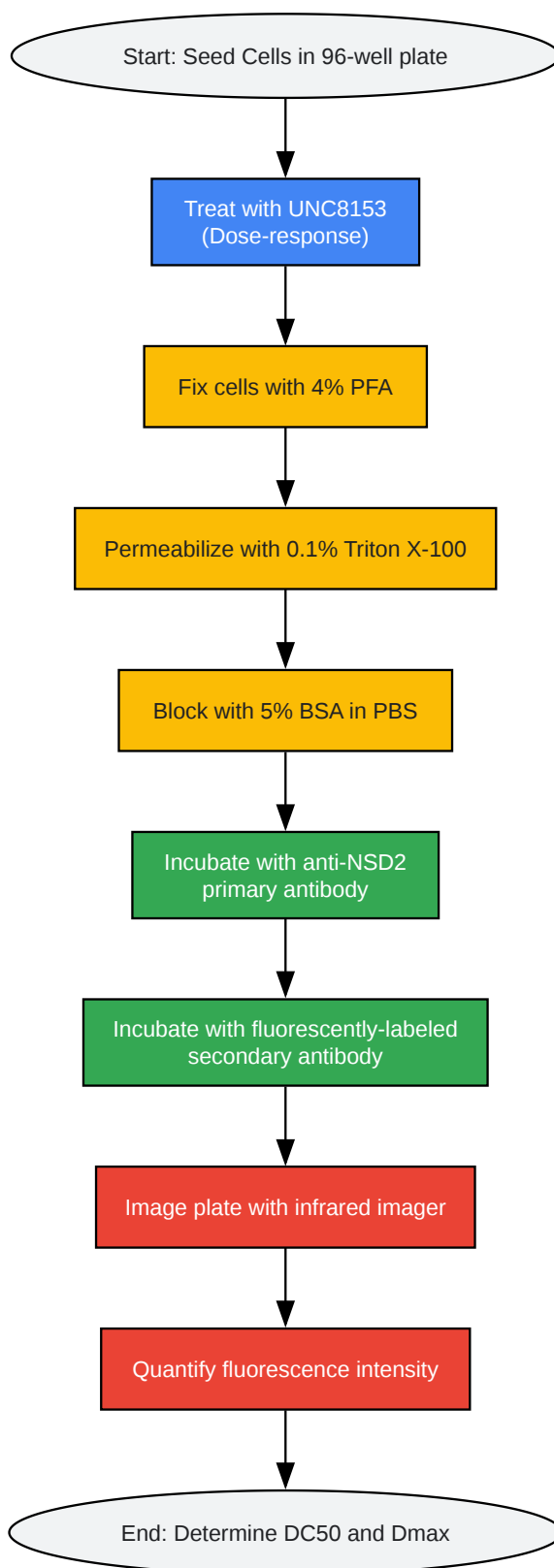
Mechanism of Action: Targeted Degradation of NSD2

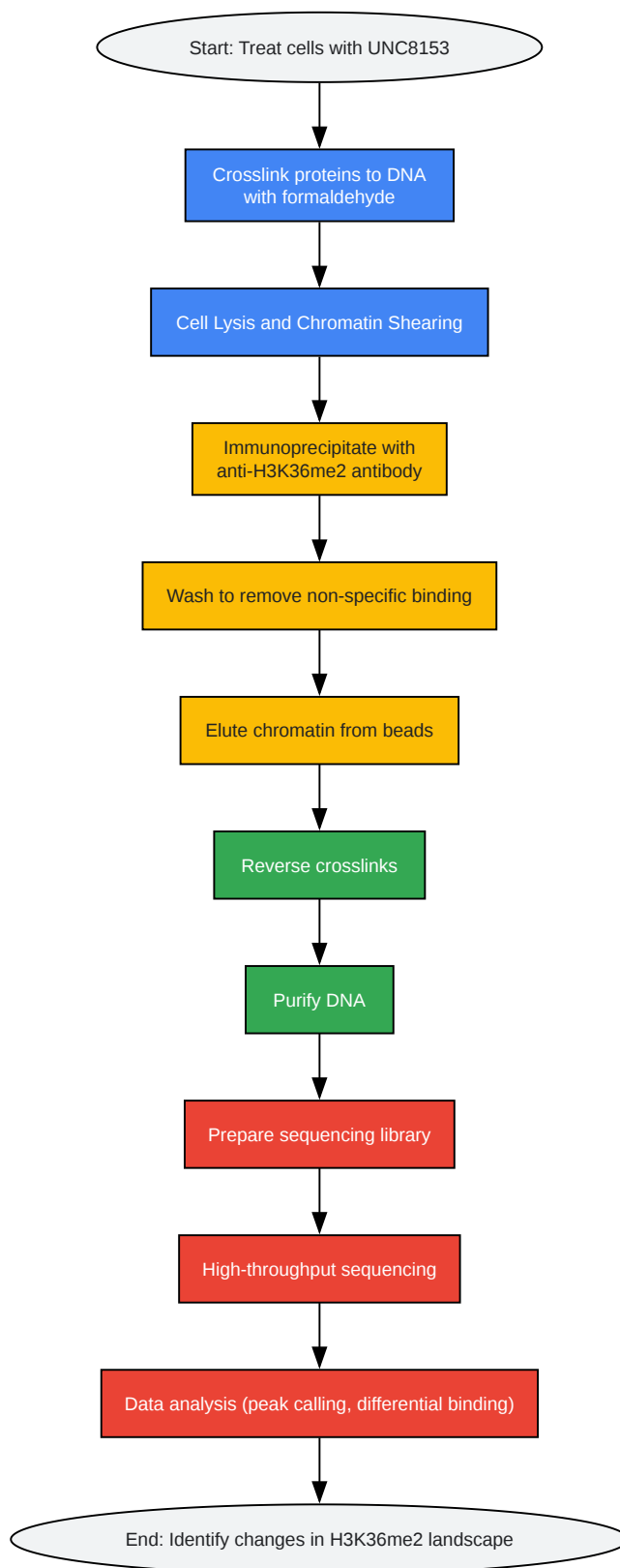
UNC8153 functions as a "molecular glue," inducing proximity between NSD2 and the E3 ubiquitin ligase complex SCFFBXO22. This induced proximity leads to the polyubiquitination of NSD2, marking it for degradation by the 26S proteasome. The degradation of NSD2 results in a global reduction of H3K36me2 marks, which in turn alters chromatin accessibility and downregulates the expression of genes implicated in cancer cell proliferation and adhesion.

Recent studies have elucidated that the primary amine moiety of **UNC8153** is metabolized in cells to an active aldehyde species. This aldehyde derivative then forms a covalent, yet reversible, interaction with a cysteine residue (C326) within the FBXO22 protein, a substrate recognition subunit of the SCF E3 ligase complex. This interaction stabilizes the ternary complex between NSD2, **UNC8153**, and FBXO22, facilitating efficient ubiquitination and subsequent degradation of NSD2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Below is a diagram illustrating the proposed signaling pathway for **UNC8153**-mediated NSD2 degradation and its downstream effects on gene expression.







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